

An In-depth Technical Guide to the Chemical Structure and Stereochemistry of Isocolumbin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isocolumbin*

Cat. No.: *B15589706*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isocolumbin, a clerodane diterpenoid, is a natural product of significant interest within the scientific community.^[1] Isolated from plant species such as *Jateorhiza palmata* (Calumba root), it belongs to a class of compounds known for their diverse biological activities. This technical guide provides a comprehensive overview of the chemical structure and stereochemistry of **isocolumbin**, supported by quantitative data, detailed experimental protocols, and visualizations of relevant biological pathways.

Chemical Structure and Properties

Isocolumbin is a tetracyclic diterpene lactone characterized by a furan ring, two lactone rings, and multiple chiral centers. Its complex architecture has been elucidated through extensive spectroscopic and crystallographic studies.

Table 1: Chemical and Physical Properties of **Isocolumbin**

Property	Value	Reference
IUPAC Name	(1R,2S,3S,5S,8S,11R,12R)-5-(furan-3-yl)-12-hydroxy-3,11-dimethyl-6,14-dioxatetracyclo[10.2.2.0 ^{2,11} .0 ^{3,8}]hexadec-15-ene-7,13-dione	[1]
Molecular Formula	C ₂₀ H ₂₂ O ₆	[1]
Molecular Weight	358.39 g/mol	
CAS Number	471-54-5	
Appearance	Powder	
Melting Point	182 °C	

Stereochemistry and Absolute Configuration

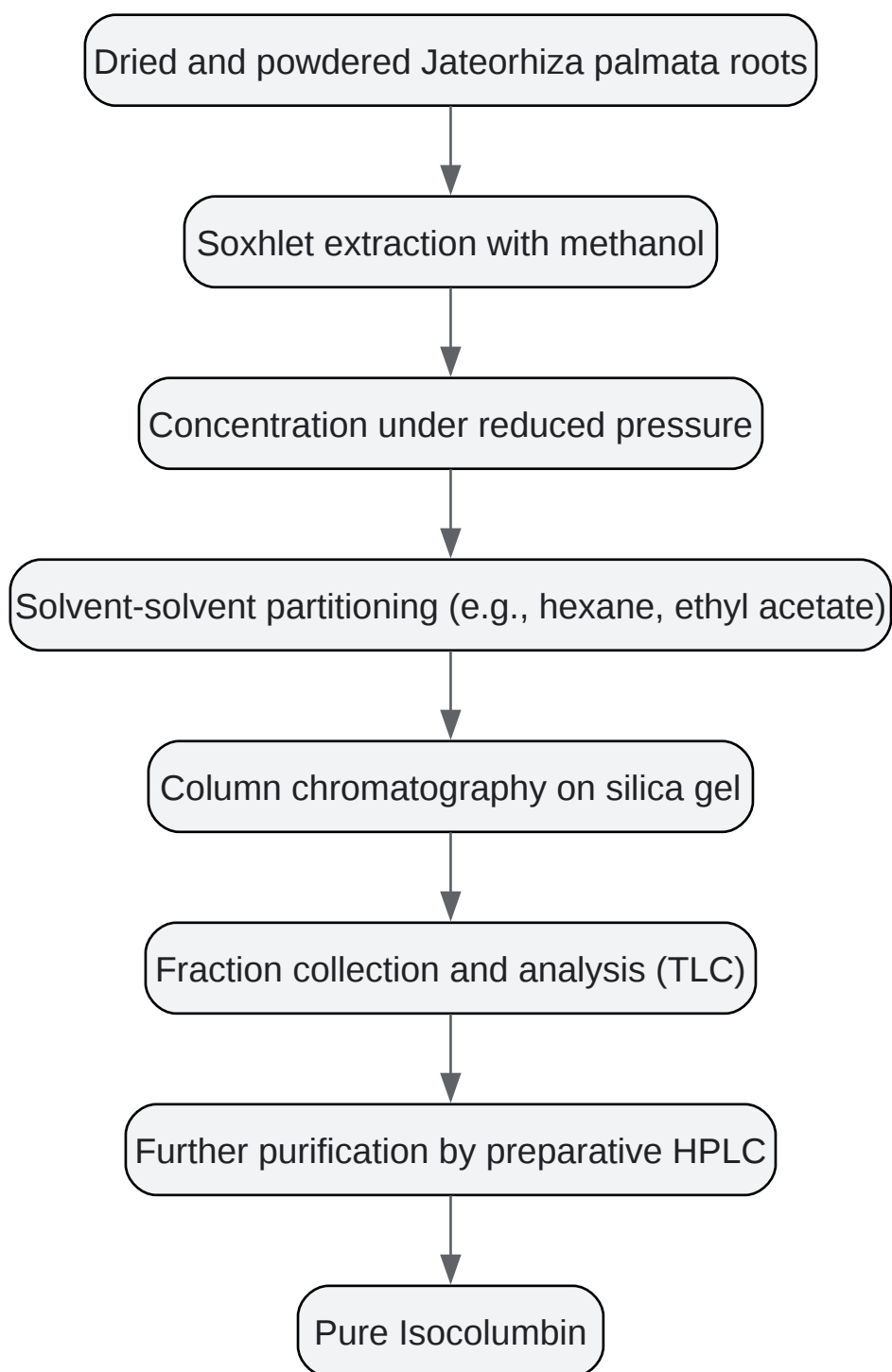
The stereochemistry of **isocolumbin** is a critical aspect of its chemical identity and biological function. The molecule possesses seven stereocenters, leading to a specific three-dimensional arrangement of its atoms. The absolute configuration of **isocolumbin** has been unequivocally determined through X-ray crystallographic analysis of a derivative.[1]

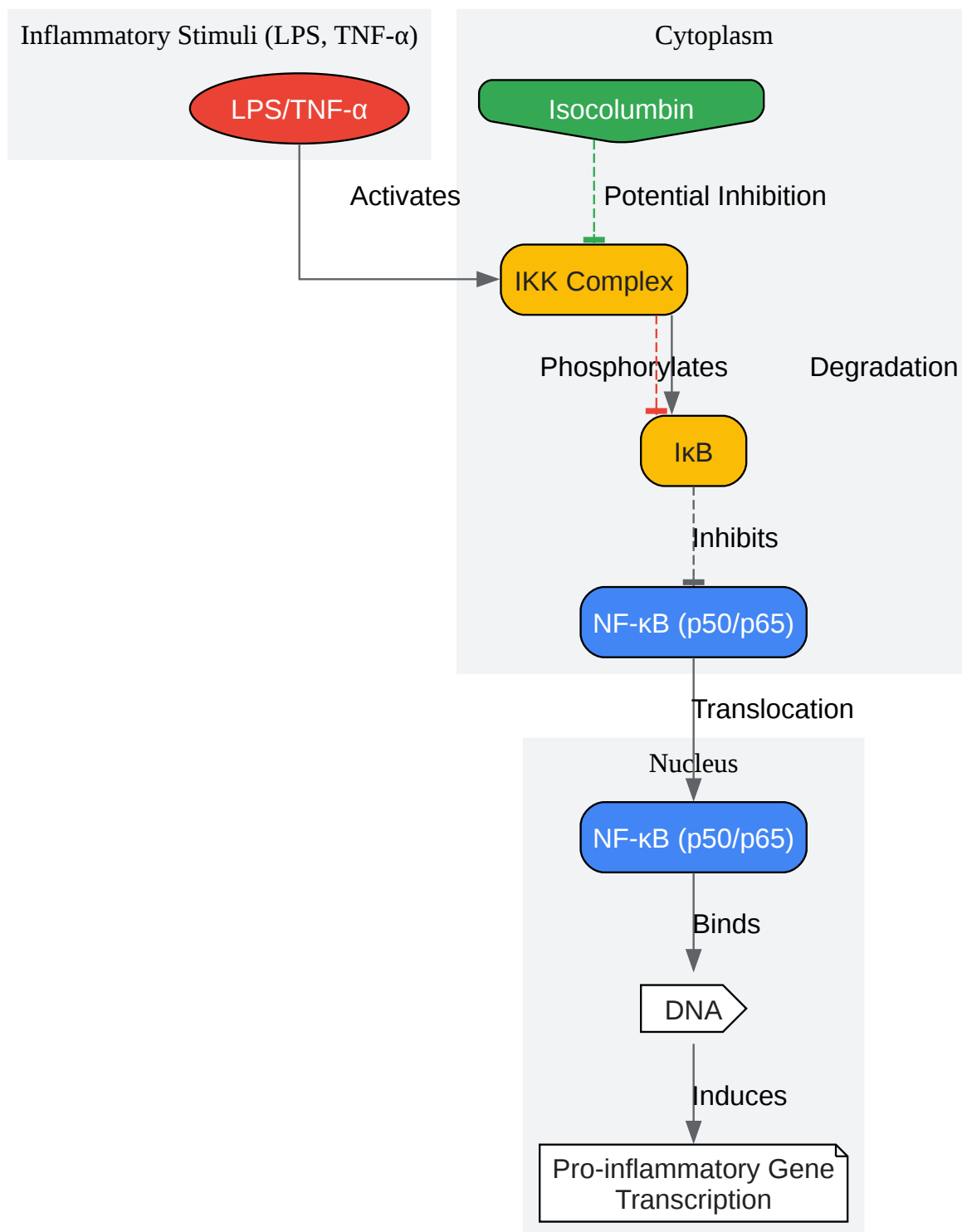
The established stereochemical descriptors for the chiral centers in **isocolumbin** are as follows: 1R, 2S, 3S, 5S, 8S, 11R, and 12R.[1] This precise spatial arrangement is crucial for its interaction with biological targets.

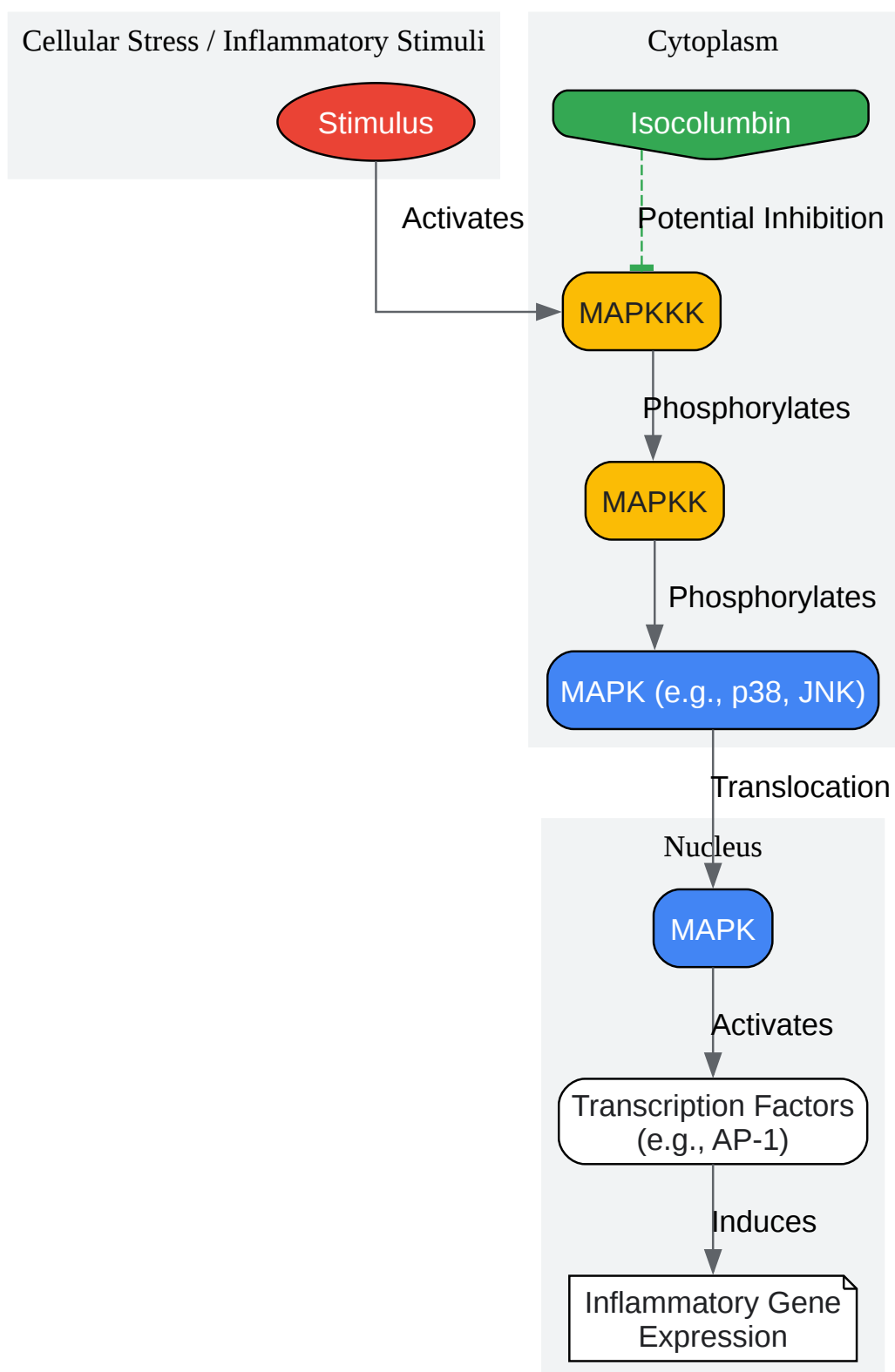
Experimental Protocols

Isolation and Purification of Furanoditerpenoids from *Jateorhiza palmata*

The following protocol describes a general method for the isolation of furanoditerpenoids, including **isocolumbin**, from the roots of *Jateorhiza palmata*.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isocolumbin | C₂₀H₂₂O₆ | CID 12303799 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Stereochemistry of Isocolumbin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589706#isocolumbin-chemical-structure-and-stereochemistry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com